

In-Depth Technical Guide: Diglycolic Acid-d4

Safety and Application

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Compound of Interest

Compound Name: Diglycolic acid-d4

Cat. No.: B15088418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and application of **Diglycolic acid-d4**. The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding for professionals in research and drug development.

Chemical and Physical Properties

Diglycolic acid-d4 is the deuterated form of diglycolic acid. The substitution of hydrogen with deuterium is a powerful tool in metabolic research and quantitative analysis, providing a distinct mass shift for mass spectrometry-based applications without significantly altering the chemical properties of the molecule.

Property	Value	Source(s)
Chemical Name	Diglycolic-2,2,2',2'-d4 Acid	[1]
Synonyms	2,2'-Oxydiacetic-d4 Acid, 3-Oxapentanedioic-d4 Acid	[1]
CAS Number	1032504-39-4	[1]
Molecular Formula	C ₄ H ₂ D ₄ O ₅	[1]
Molecular Weight	138.11 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	140 - 144 °C	[3]
Solubility	Soluble in water	[3]
Storage Temperature	Room temperature	[1]

Toxicological Data

The toxicological profile of **Diglycolic acid-d4** is considered to be similar to its non-deuterated counterpart. Diglycolic acid is the primary toxic metabolite of diethylene glycol.[4]

Hazard Identification	Statement	GHS Classification	Source(s)
Acute Oral Toxicity	Harmful if swallowed. The LD50 for the non-deuterated form in rats is 500 mg/kg.	Acute Toxicity, Oral (Category 4)	[1] , [5]
Skin Corrosion/Irritation	Causes skin irritation.	Skin Irritation (Category 2)	[1] , [6]
Serious Eye Damage/Irritation	Causes serious eye irritation.	Eye Irritation (Category 2A)	[1] , [6]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	STOT SE (Category 3)	[1] , [6]
Carcinogenicity	Not classified as a carcinogen by IARC or ACGIH.	Not classified	[1]
Mutagenicity	No data available.	Not classified	[1]
Teratogenicity	No data available.	Not classified	[1]

Handling, Storage, and First Aid

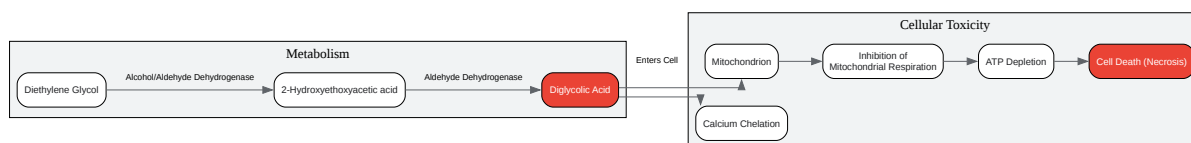
Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel.

Aspect	Recommendation	Source(s)
Handling	Avoid contact with skin and eyes. Prevent dust formation. Use in a well-ventilated area or under a fume hood. Wash hands thoroughly after handling.	[1],[6]
Storage	Store in a tightly closed container in a dry and well-ventilated place at room temperature.	[1],[6]
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[1],[7]
In case of Skin Contact	Wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	[1],[7]
If Inhaled	Move person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[1],[7]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.	[1],[7]

Metabolic Pathway and Toxicity Mechanism

Diglycolic acid is the nephrotoxic metabolite of diethylene glycol. Its toxicity stems from its ability to induce mitochondrial dysfunction and chelate calcium. The following diagram

illustrates the metabolic conversion of diethylene glycol to diglycolic acid and the subsequent cellular toxicity pathway.



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Metabolic pathway of diethylene glycol to diglycolic acid and its mechanism of toxicity.

Experimental Protocols

The following are detailed, plausible experimental protocols for the synthesis of **Diglycolic acid-d4** and its use in a quantitative analytical method. These are example protocols and may require optimization for specific laboratory conditions.

Synthesis of Diglycolic Acid-d4

This protocol describes a plausible method for the synthesis of **Diglycolic acid-d4** from deuterated chloroacetic acid.

Materials:

- Chloroacetic acid-d2 (ClCD_2COOH)
- Sodium hydroxide (NaOH)
- Deuterium oxide (D_2O)
- Hydrochloric acid (HCl), concentrated
- Diethyl ether

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating plate
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 10 g of sodium hydroxide in 100 mL of deuterium oxide.
- **Addition of Reactant:** To the stirred solution, add 20 g of chloroacetic acid- d_2 in small portions. The reaction is exothermic, so the addition should be controlled to maintain a gentle reflux.
- **Reflux:** After the addition is complete, heat the mixture to reflux for 4 hours.
- **Acidification:** Cool the reaction mixture to room temperature and then carefully acidify with concentrated hydrochloric acid to a pH of approximately 1.
- **Extraction:** Transfer the acidified solution to a separatory funnel and extract the product with diethyl ether (3 x 100 mL).
- **Drying and Evaporation:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be recrystallized from hot water to yield pure **Diglycolic acid- d_4** as a white crystalline solid.

Quantification of Diglycolic Acid in a Biological Matrix using LC-MS/MS

This protocol outlines a method for the quantification of diglycolic acid in a biological sample (e.g., plasma) using **Diglycolic acid-d4** as an internal standard.

Materials:

- Biological matrix (e.g., human plasma)
- Diglycolic acid standard
- **Diglycolic acid-d4** (internal standard)
- Acetonitrile, LC-MS grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system with a C18 column

Procedure:

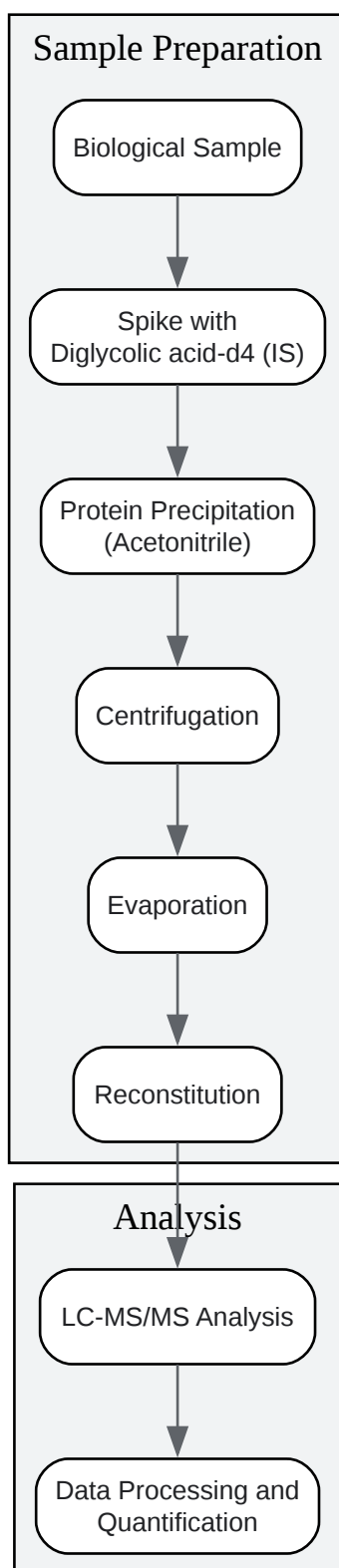
- Preparation of Standards and Internal Standard:
 - Prepare a stock solution of diglycolic acid (1 mg/mL) in water.
 - Prepare a stock solution of **Diglycolic acid-d4** (1 mg/mL) in water.
 - Prepare a series of calibration standards by spiking the diglycolic acid stock solution into the blank biological matrix.
 - Prepare a working internal standard solution of **Diglycolic acid-d4** (e.g., 10 µg/mL) in water.

- Sample Preparation:
 - To 100 μ L of plasma sample, calibration standard, or quality control sample in a microcentrifuge tube, add 10 μ L of the working internal standard solution (**Diglycolic acid-d4**).
 - Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- LC-MS/MS Analysis:
 - LC Conditions (Example):
 - Column: C18, 2.1 x 100 mm, 1.8 μ m
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
 - Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions.
 - MS/MS Conditions (Example - Negative Ion Mode):
 - Monitor the following MRM transitions:

- Diglycolic acid: Q1 133.0 -> Q3 89.0
- **Diglycolic acid-d4**: Q1 137.0 -> Q3 92.0
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Determine the concentration of diglycolic acid in the samples from the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the quantitative analysis of diglycolic acid using **Diglycolic acid-d4** as an internal standard.



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Workflow for the quantitative analysis of diglycolic acid.

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